

Application Note: Advanced Characterization of 2-[(Methoxycarbonyl)amino]benzoic Acid

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Compound of Interest

	2-
Compound Name:	[(Methoxycarbonyl)amino]benzoic acid
CAS No.:	6268-38-8
Cat. No.:	B1267552

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Executive Summary & Scientific Context

2-[(Methoxycarbonyl)amino]benzoic acid (CAS: 6268-38-8), frequently referred to in literature as N-methoxycarbonyl-anthranilic acid or DP7, is a bifunctional aromatic compound featuring both a carboxylic acid and a methyl carbamate moiety[1].

From a scientific standpoint, this compound holds dual significance:

- **Drug Development:** It serves as a rigid, functionalized intermediate scaffold for synthesizing anthranilic acid derivatives, which are heavily utilized in the design of kinase inhibitors and anti-inflammatory agents.
- **Photochemistry & Cultural Heritage:** It is a well-documented photo-oxidative degradation product (DP7) of indigotin, the primary colorant in historical indigo and shellfish purple dyes[2].

Accurate characterization of this compound requires distinguishing it from closely related structural isomers (e.g., methyl 2-aminobenzoate) and other indigo degradation products like isatoic anhydride (DP3) and isatin[2]. This guide details a self-validating, orthogonal analytical workflow utilizing UHPLC-MS/MS, Multinuclear NMR, and ATR-FTIR to ensure unequivocal structural confirmation and purity assessment.

Physicochemical Properties & Expected Analytical Profile

The following table summarizes the key physicochemical parameters required to set up the analytical instruments properly[1].

Property	Value
Chemical Name	2-[(Methoxycarbonyl)amino]benzoic acid
CAS Number	6268-38-8
Molecular Formula	C ₉ H ₉ NO ₄
Molecular Weight	195.17 g/mol
Monoisotopic Mass	195.053 g/mol
SMILES String	<chem>O=C(O)C1=CC=CC=C1NC(OC)=O</chem>
Expected MS Precursor	m/z 194.045 [M-H] ⁻

Causality in Analytical Strategy (E-E-A-T)

As a Senior Application Scientist, it is critical not just to run samples, but to design the experiment around the molecule's specific physicochemical behavior. Every technique below is chosen for a distinct mechanistic reason:

- **Why UHPLC-MS/MS in Negative ESI Mode?** The presence of the carboxylic acid group (pK_a ~4.0) makes the molecule highly prone to deprotonation. While positive mode is common for amines, the electron-withdrawing carbamate group heavily reduces the basicity of the nitrogen. Therefore, negative ESI provides a significantly higher signal-to-noise ratio, yielding a robust [M-H]⁻ precursor at m/z 194.04[2].

- Why DMSO-d₆ for NMR Solvent? Chloroform-d lacks strong hydrogen-bond accepting capabilities, which often causes the acidic (-COOH) and carbamate (-NH) protons to broaden into the baseline due to intermediate chemical exchange rates. DMSO-d₆ acts as a strong hydrogen-bond acceptor, locking these exchangeable protons and yielding sharp, quantifiable singlets.
- Why Orthogonal Validation via 2D NMR? 1D NMR alone cannot definitively prove the position of the methoxy group. A 2D HMBC (Heteronuclear Multiple Bond Correlation) experiment is required to observe the ³JCH coupling between the methoxy protons and the carbamate carbonyl, proving the structure is not a methyl ester of anthranilic acid.

Detailed Experimental Protocols

Protocol A: UHPLC-MS/MS Purity and Degradation Profiling

- Objective: Quantify purity and identify trace degradation products.
- Self-Validating System: Incorporates a pre-run blank, a structurally similar internal standard (IS) such as anthranilic acid-d₄, and requires mass accuracy within 5 ppm.

Step-by-Step Methodology:

- Mobile Phase Preparation:
 - Buffer A: 10 mM Ammonium Acetate in LC-MS grade water, adjusted to pH 9.0 with ammonium hydroxide. (Causality: The high pH ensures complete deprotonation of the carboxylic acid prior to electrospray, maximizing negative ion yield).
 - Buffer B: 100% LC-MS grade Acetonitrile.
- Sample Preparation: Dissolve 1.0 mg of the analyte in 1 mL of 50:50 Water:Acetonitrile. Dilute to a working concentration of 1 µg/mL. Spike with 100 ng/mL of the IS.
- Chromatography: Utilize a sub-2 µm C18 column (e.g., 2.1 x 50 mm, 1.7 µm). Run a linear gradient from 5% B to 95% B over 5 minutes at a flow rate of 0.4 mL/min.

- **MS/MS Parameters:** Set the mass spectrometer to ESI negative mode. Monitor the precursor m/z 194.04. Apply a collision energy of 15–20 eV to monitor the primary MRM transition m/z 194.04 $\rightarrow$ 150.05, which corresponds to the characteristic loss of CO₂ (-44 Da) [2].
- **System Suitability Test (SST):** The run is only validated if the blank injection shows no peak at m/z 194.04 ($S/N < 3$) and the IS area Relative Standard Deviation (RSD) is $< 5\%$ across three replicate injections.

Protocol B: ¹H and ¹³C NMR Structural Elucidation

- **Objective:** Unequivocal confirmation of the molecular skeleton.
- **Self-Validating System:** 1D spectra are validated by 2D HMBC cross-peaks to prevent misassignment of the carbonyl carbons.

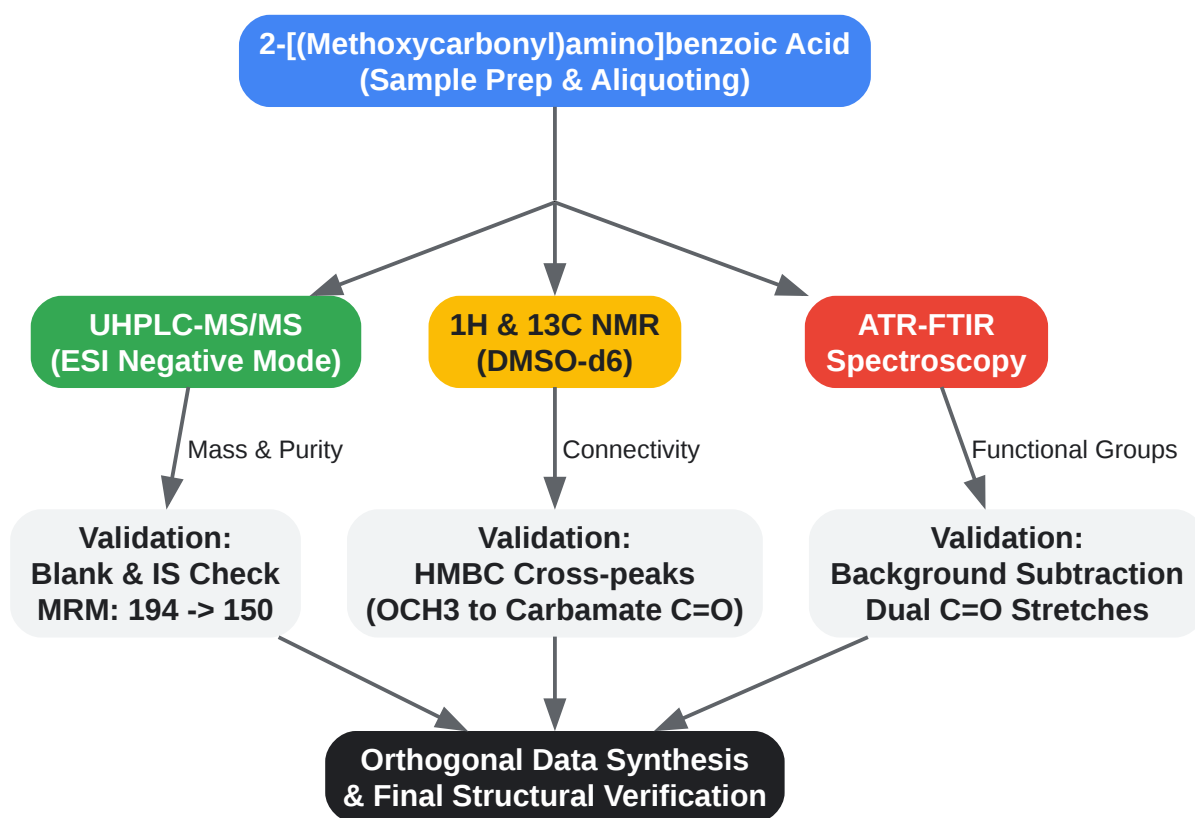
Step-by-Step Methodology:

- **Sample Preparation:** Dissolve 15–20 mg of the compound in 0.6 mL of anhydrous DMSO-d₆ containing 0.03% v/v TMS as an internal chemical shift reference.
- **¹H NMR Acquisition:** Acquire at 400 MHz or higher. Set the relaxation delay (D1) to at least 2.0 seconds to ensure accurate integration of the aromatic protons.
 - **Expected Readout:** δ 13.5 (br s, 1H, -COOH), 10.2 (s, 1H, -NH), 8.2–7.1 (m, 4H, Ar-H), 3.65 (s, 3H, -OCH₃).
- **¹³C NMR Acquisition:** Acquire with a minimum of 512 scans to ensure sufficient signal-to-noise for quaternary carbons.
 - **Expected Readout:** Two distinct carbonyls at ~169.5 ppm (COOH) and ~154.2 ppm (Carbamate C=O).
- **HMBC Validation (Critical Step):** Process the 2D HMBC spectrum. Verify the presence of a cross-peak between the proton signal at 3.65 ppm (-OCH₃) and the carbon signal at 154.2 ppm. The absence of a cross-peak to the 169.5 ppm carbon validates that the methoxy group is attached to the carbamate, not the carboxylic acid.

Protocol C: ATR-FTIR Functional Group Verification

- Objective: Rapid, solvent-free confirmation of functional groups.
- Clean the diamond ATR crystal with isopropanol and collect a background spectrum (air).
- Place 1–2 mg of the solid powder directly onto the crystal. Apply consistent pressure using the anvil.
- Acquire 32 scans from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1} .
- Interpretation: Look for the broad O-H stretch of the carboxylic acid (3300–2500 cm^{-1}), the sharp N-H stretch (~3300 cm^{-1} superimposed on the O-H), and two distinct C=O stretches: the carbamate carbonyl (~1730 cm^{-1}) and the hydrogen-bonded carboxylic acid carbonyl (~1680 cm^{-1}).

Analytical Workflow Visualization



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Orthogonal characterization workflow ensuring self-validating structural confirmation.

References

- Witkos, K. et al. (2024). Identification of Degradation Products and Components in Shellfish Purple by Ultrahigh Performance Liquid Chromatography Coupled with Tandem Mass Spectrometry. Molecules, MDPI. URL:[[Link](#)]

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Sources

- 1. chemscene.com [chemscene.com]
- 2. mdpi.com [mdpi.com]
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